

# Disperse Blue 124: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Disperse blue 124

CAS No.: 61951-51-7

Cat. No.: B3427788

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An In-depth Examination of the Monoazo Textile Dye and its Implications as a Contact Allergen

**Disperse Blue 124** is a synthetic monoazo dye recognized for its efficacy in coloring synthetic textiles, particularly polyester and acetate fabrics.[1][2] Its chemical structure and properties lend it to producing deep, durable colors such as brilliant blue, as well as shades of black, brown, and green.[3][4] However, its utility in the textile industry is paralleled by its significance as a potent contact allergen, making it a subject of interest for researchers, clinicians, and professionals in drug development.[5][6] This guide provides a comprehensive technical overview of **Disperse Blue 124**, focusing on its chemical properties, its role as a textile dye, and its toxicological profile as a sensitizing agent.

## Chemical and Physical Properties

**Disperse Blue 124**, identified by the CAS number 15141-18-1, is a member of the azo dye class.[7][8] Its chemical formula is C<sub>16</sub>H<sub>19</sub>N<sub>5</sub>O<sub>4</sub>S, with a molecular weight of approximately 377.42 g/mol.[3][7] The dye's structure features a substituted 4-aminophenyl group linked to a 5-nitrothiazol-2-yl group via a diazene bridge, classifying it as a monoazo compound.[6] This

molecular arrangement is fundamental to both its chromophoric properties and its allergenic potential.



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## Application in the Textile Industry

**Disperse Blue 124** is primarily utilized in the dyeing of synthetic fibers such as polyester, acetate, nylon, and their blends.[1][4][8] Its application is prevalent in the production of dark-colored textiles for apparel, including sportswear, garment linings, and hosiery, as well as for home furnishings like curtains and upholstery.[4][12] The dye is applied through a high-temperature dispersion process, which facilitates its absorption by the hydrophobic fibers, resulting in good lightfastness and washfastness.[8]

The synthesis of **Disperse Blue 124** involves the diazotization of 5-Nitrothiazol-2-amine, followed by a coupling reaction with 2-(Ethyl(m-tolyl)amino)ethyl acetate.[3][13]

## Toxicological Profile: A Significant Contact Allergen

**Disperse Blue 124** is a well-documented cause of allergic contact dermatitis (ACD), a type IV hypersensitivity reaction.[2][5] It is categorized as an extreme sensitizer and a strong irritant.[5] The American Contact Dermatitis Society recognized its allergenic potential by naming it the Allergen of the Year in 2000.[2]

Sensitization to **Disperse Blue 124** has been observed in a notable percentage of individuals undergoing patch testing for textile-related dermatitis.[14][15] Although the prevalence has shown a decline in recent years, it remains a significant concern.[14][15]

## Allergenic Signaling Pathway

The development of allergic contact dermatitis to **Disperse Blue 124** involves a complex interplay of immune cells and signaling molecules. As a hapten, the dye itself is too small to elicit an immune response.[6] It must first penetrate the skin and covalently bind to endogenous proteins to form a hapten-protein conjugate. This modified protein is then recognized as foreign by antigen-presenting cells (APCs), such as Langerhans cells in the epidermis.

The following diagram illustrates the simplified signaling pathway leading to allergic contact dermatitis.



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Caption: Simplified signaling pathway of **Disperse Blue 124**-induced allergic contact dermatitis.

## Experimental Protocols

### Patch Testing for Allergic Contact Dermatitis

Patch testing is the gold standard for diagnosing allergic contact dermatitis to **Disperse Blue 124**.

Methodology:

- Allergen Preparation: **Disperse Blue 124** is typically prepared at a concentration of 0.25% in petrolatum.[16]
- Application: A small amount of the allergen preparation is applied to a specialized patch test chamber, which is then affixed to the patient's upper back.
- Occlusion: The patch remains in place for 48 hours to allow for skin penetration and initiation of any potential immune response.
- Reading: The patch is removed after 48 hours, and an initial reading is performed. A second reading is typically conducted at 72 or 96 hours.
- Interpretation: The reaction is graded based on the intensity of the inflammatory response (e.g., erythema, papules, vesicles) according to international standards.

## Analytical Detection of Disperse Blue 124 in Textiles

High-performance liquid chromatography (HPLC) is a common method for the detection and quantification of **Disperse Blue 124** in textile samples.

Methodology:

- Sample Preparation: A known weight of the textile sample is extracted with a suitable solvent, such as acetonitrile, often under sonication or reflux to ensure efficient extraction of the dye.[9]
- Chromatographic Separation: The extract is injected into an HPLC system equipped with a suitable column (e.g., C18). A mobile phase gradient is typically employed to separate the dye from other components in the extract.
- Detection: A UV-Vis or diode-array detector is used to monitor the column effluent at the maximum absorption wavelength of **Disperse Blue 124**.
- Quantification: The concentration of **Disperse Blue 124** in the sample is determined by comparing the peak area of the analyte to a calibration curve prepared from certified reference standards.[9]

The following diagram illustrates a general workflow for the analytical detection of **Disperse Blue 124**.



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